

Safe Disposal of Carbetamide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Carbetamide

Cat. No.: B1668348

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This document provides essential safety and logistical information for the proper disposal of **Carbetamide**, a pre- and post-emergence carbanilate herbicide. Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Carbetamide** is classified as a hazardous substance, and its disposal is regulated.

Immediate Safety and Hazard Information

Carbetamide presents several health and environmental risks. It is harmful if swallowed, causes serious eye irritation, is a suspected carcinogen, and may damage fertility or an unborn child[1][2][3]. Furthermore, it is toxic to aquatic life with long-lasting effects[3]. The pure compound is a solid, but it is often supplied as a standard in a solvent like acetonitrile, which is a highly flammable liquid[1].

Personal Protective Equipment (PPE) is mandatory when handling **Carbetamide** waste. This includes:

- **Eye/Face Protection:** Wear tightly fitting safety goggles or a face shield.
- **Skin Protection:** Use chemical-impermeable gloves and wear fire/flamm-resistant and impervious clothing.
- **Respiratory Protection:** If ventilation is inadequate or if dusts/aerosols are generated, use a full-face respirator with an appropriate cartridge.

Quantitative Data and Physical Properties

The following table summarizes key quantitative and hazard data for **Carbetamide**. This information is crucial for risk assessment and for completing hazardous waste manifests.

Property	Value / Classification	Source(s)
GHS Hazard Statements	H302: Harmful if swallowed H319: Causes serious eye irritation H351: Suspected of causing cancer H360D: May damage the unborn child H411: Toxic to aquatic life with long lasting effects	
Signal Word	Danger	
UN/ID Number	3077 (Environmentally hazardous substance, solid, n.o.s.)	
Melting Point	125 - 128 °C (257 - 262 °F)	
Solubility	Highly soluble in water	
Biodegradability	Not readily biodegradable	

Step-by-Step Disposal Procedures

The proper disposal of **Carbetamide** is governed by hazardous waste regulations like the Resource Conservation and Recovery Act (RCRA) in the United States. Under no circumstances should **Carbetamide** or its containers be disposed of in regular trash or down the drain.

This material is considered hazardous waste.

- **Labeling:** Ensure the waste container is clearly labeled "Hazardous Waste," includes the full chemical name "**Carbetamide**," and lists all associated hazards (e.g., Toxic, Environmental

Hazard).

- **Containment:** Store the waste in a compatible, tightly sealed, and non-leaking container. Keep it segregated from incompatible materials.
- **Storage:** Store the container in a designated, secure, and well-ventilated satellite accumulation area or central hazardous waste storage area. The storage location should be locked up.
- **Arranging Disposal:** Contact your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal at a permitted facility.
- **Documentation:** Complete all necessary hazardous waste manifest forms as required by your institution and local regulations. This ensures "cradle-to-grave" tracking of the waste.

Empty containers are also considered hazardous waste unless properly decontaminated.

- **Decontamination (Triple Rinsing):** The preferred method for decontaminating empty containers is triple rinsing. This should be performed immediately after emptying, as residues can be difficult to remove once dry.
 - **Step 1:** Empty the remaining contents into the application mix tank or a suitable waste container. Allow it to drain for an additional 30 seconds.
 - **Step 2:** Add a suitable solvent (e.g., water for water-soluble formulations) until the container is 20-25% full. Securely replace the cap.
 - **Step 3:** Vigorously shake or agitate the container for at least 30 seconds to rinse all interior surfaces.
 - **Step 4:** Pour the rinsate (the rinse water) into the application mix tank for use or into a designated hazardous waste container for disposal. Let the container drain for another 30 seconds.
 - **Step 5:** Repeat steps 2 through 4 two more times.
- **Rendering Unusable:** After triple rinsing, puncture or crush the container to prevent reuse.

- **Disposal of Rinsed Containers:** Once triple-rinsed and rendered unusable, the container may be disposed of as non-hazardous solid waste or recycled through programs like drumMUSTER, depending on local regulations. Consult your local council or EH&S office for guidance.

Emergency and Spill Protocol

In the event of a spill:

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Control Ignition Sources:** Remove all sources of ignition, especially if a flammable solvent is present.
- **Contain:** Wearing appropriate PPE, contain the spill using absorbent pads or other inert materials. Avoid creating dust.
- **Collect:** Carefully collect the spilled material and contaminated absorbents into a designated hazardous waste container.
- **Decontaminate:** Clean the spill area thoroughly.
- **Report:** Report the spill to your institution's EH&S department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Carbetamide** and its containers in a laboratory setting.



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Caption: Logical workflow for **Carbetamide** waste disposal.

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